

A Comprehensive Technical Guide to (1-Cyanocyclohexyl)acetic Acid and Its Chemical Equivalents

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Compound of Interest

Compound Name: (1-Cyanocyclohexyl)acetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(1-Cyanocyclohexyl)acetic acid**, a key intermediate in the synthesis of the anticonvulsant drug Gabapentin. This document consolidates critical information on its synonyms, chemical properties, synthesis protocols, and analytical methods, tailored for professionals in the fields of chemical research and pharmaceutical development.

Chemical Identity and Synonyms

(1-Cyanocyclohexyl)acetic acid is a well-documented chemical compound with several synonyms used across scientific literature and commercial platforms. A clear understanding of these alternative names is crucial for effective literature searches and material procurement.

Identifier Type	Value	Citation
Systematic Name	2-(1-cyanocyclohexyl)acetic acid	[1]
Common Synonyms	1-Cyanocyclohexaneacetic Acid	[1]
(1-cyano-cyclohexyl)-acetic acid		
CAS Registry Number	133481-09-1	[1][2]
Molecular Formula	C ₉ H ₁₃ NO ₂	[1]
Molecular Weight	167.21 g/mol	[2]
Related Compound Names	Gabapentin USP RC B	[1]
USP Gabapentin Related Compound B	[1]	
Gabapentin EP Impurity B		

Physicochemical Properties

A summary of the key physicochemical properties of **(1-Cyanocyclohexyl)acetic acid** is presented below. This data is essential for handling, storage, and experimental design.

Property	Value	Citation
Appearance	White to off-white crystalline powder or flakes	[2]
Assay	≥98.0% (by GC)	[2]
Storage Temperature	2-8°C	[2]

Synthesis of (1-Cyanocyclohexyl)acetic Acid

Two primary synthetic routes for **(1-Cyanocyclohexyl)acetic acid** have been extensively reported: a traditional chemical synthesis and a more recent, greener biocatalytic method.

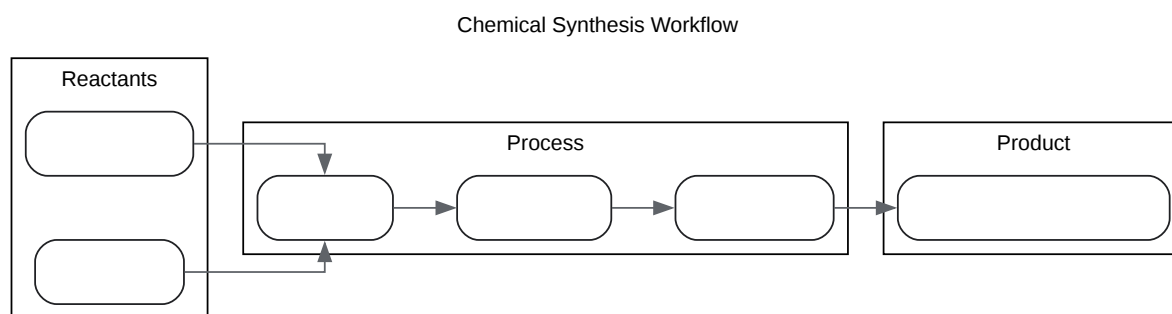
Chemical Synthesis from Cyclohexanone and Cyanoacetic Acid

This method involves the condensation of cyclohexanone with cyanoacetic acid, followed by the introduction of the second acetic acid moiety.

A detailed, multi-step protocol for this synthesis is outlined below:

- **Reaction Setup:** In a reaction vessel, combine cyclohexanone, cyanoacetic acid, and a suitable solvent.
- **Condensation:** Heat the mixture under reflux to facilitate the Knoevenagel condensation.
- **Hydrolysis and Decarboxylation:** The intermediate is then hydrolyzed and decarboxylated to yield the final product.
- **Purification:** The crude product is purified by recrystallization from an appropriate solvent system to afford **(1-Cyanocyclohexyl)acetic acid**.

A generalized workflow for the chemical synthesis is depicted in the following diagram.



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A simplified workflow for the chemical synthesis of **(1-Cyanocyclohexyl)acetic acid**.

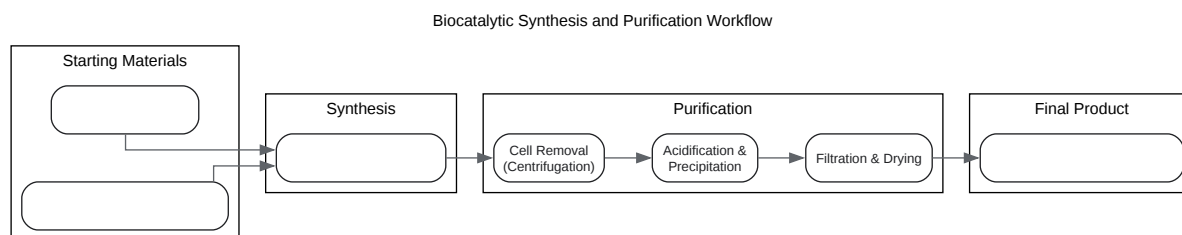
Biocatalytic Synthesis using Nitrilase

This green chemistry approach utilizes a nitrilase enzyme to selectively hydrolyze one of the nitrile groups of 1-cyanocyclohexaneacetonitrile.

The following protocol outlines the key steps in the biocatalytic synthesis:

- **Enzyme Preparation:** A recombinant *E. coli* expressing a suitable nitrilase is cultured and the cells are harvested.
- **Biotransformation:** 1-cyanocyclohexaneacetonitrile (substrate) is added to a buffered solution containing the nitrilase-expressing cells. The reaction is incubated under controlled temperature and pH.
- **Reaction Monitoring:** The progress of the reaction is monitored by HPLC to determine the conversion of the substrate to the product.
- **Product Isolation and Purification:** Once the reaction is complete, the cells are removed by centrifugation. The pH of the supernatant is adjusted to precipitate the product, which is then collected by filtration and dried.

The workflow for the biocatalytic synthesis and purification is illustrated below.



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Workflow for the biocatalytic synthesis and purification of **(1-Cyanocyclohexyl)acetic acid**.

Analytical Methods

Accurate and reliable analytical methods are essential for quality control and reaction monitoring. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique for the analysis of **(1-Cyanocyclohexyl)acetic acid**.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method is suitable for the separation and quantification of **(1-Cyanocyclohexyl)acetic acid**.

- **Sample Preparation:** Accurately weigh and dissolve the sample in the mobile phase or a suitable solvent to a known concentration.
- **Chromatographic Conditions:** A typical setup would include:
 - **Column:** A C18 reverse-phase column.
 - **Mobile Phase:** A mixture of acetonitrile and water, with an acidic modifier such as phosphoric acid or formic acid to ensure the analyte is in its protonated state.
 - **Detection:** UV detection at an appropriate wavelength.
- **Analysis:** Inject the prepared sample into the HPLC system and record the chromatogram. The retention time and peak area are used for identification and quantification, respectively, against a standard of known concentration.

Spectroscopic Characterization

While specific experimental spectra for **(1-Cyanocyclohexyl)acetic acid** were not available in the reviewed literature, the expected NMR chemical shifts can be predicted based on the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The proton NMR spectrum is expected to show signals for the cyclohexyl protons, typically in the range of 1.0-2.5 ppm. The methylene protons of the acetic acid moiety would

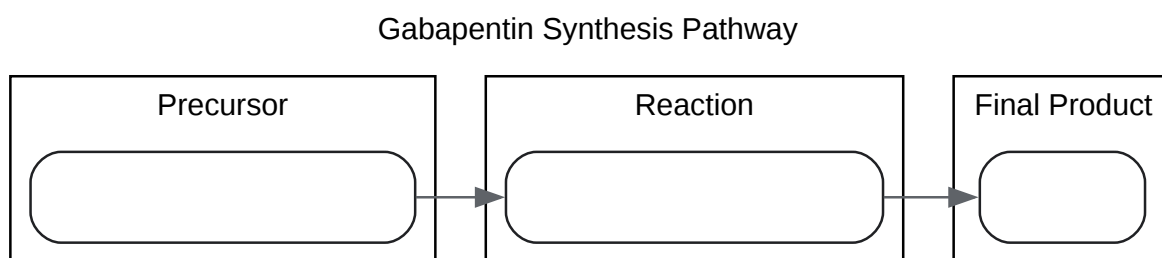
likely appear as a singlet or a multiplet between 2.0 and 3.0 ppm. The carboxylic acid proton is expected to be a broad singlet at a downfield chemical shift, typically above 10 ppm, and may be exchangeable with D₂O.

- ¹³C NMR: The carbon NMR spectrum would show distinct signals for the carbons of the cyclohexyl ring, the quaternary carbon attached to the cyano group, the cyano carbon (typically >110 ppm), the methylene carbon of the acetic acid group, and the carbonyl carbon of the carboxylic acid (typically >170 ppm).

Application in Gabapentin Synthesis

(1-Cyanocyclohexyl)acetic acid is a crucial precursor in the industrial synthesis of Gabapentin. The synthesis involves the reduction of the nitrile group to a primary amine.

The logical relationship for the synthesis of Gabapentin from **(1-Cyanocyclohexyl)acetic acid** is presented below.



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The conversion of **(1-Cyanocyclohexyl)acetic acid** to Gabapentin.

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References

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